

Green Chemistry Metrics and P4-t-Bu's Profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: tert-Buty-P4

CAS No.: 111324-04-0

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Green Chemistry metrics are essential tools for quantifying the environmental impact of chemical processes [1]. Key metrics include the **E-Factor** (kg of waste per kg of product) and **Atom Economy** [1].

While specific E-Factor values for P4-t-Bu-catalyzed processes are not provided in the search results, its role as a metal-free catalyst aligns with green chemistry principles by avoiding metal residues and enabling milder reaction conditions [2] [3]. The table below summarizes its general characteristics and green advantages.

Feature	Description & Green Chemistry Advantage
Catalyst Type	Metal-free organic superbase [2] [3]
Key Property	Extremely high basicity ($pK_a \sim 42.7$ in ACN) with low nucleophilicity [2]
Primary Green Advantage	Avoids Metal Catalysts: Eliminates issues of metal residue toxicity, purification costs, and reliance on scarce metals [2].
Operational Advantages	Operates under mild conditions; broad substrate compatibility; can be recovered and reused via salt formation [2] [3].

Experimental Protocols with P4-t-Bu

P4-t-Bu has been demonstrated as an efficient catalyst in various synthetic transformations. Here are the detailed methodologies for two key reactions.

Alternating Copolymerization [2]

This reaction combines epoxides with dihydrocoumarins (DHCs) to form alternating copolymers.

- **Reaction Setup:** P4-t-Bu is added to a mixture of a DHC and an epoxide (e.g., ethylene oxide, propylene oxide).
- **Catalytic Action:** P4-t-Bu activates the hydroxyl group of the DHC by deprotonation, generating a highly reactive anionic intermediate.
- **Polymerization:** This anion triggers the ring-opening of the epoxide, initiating a chain growth that alternates between the two monomers.
- **Process Control:** The molecular weight and distribution of the resulting polymer can be controlled by adjusting monomer concentration, catalyst amount, and reaction temperature.

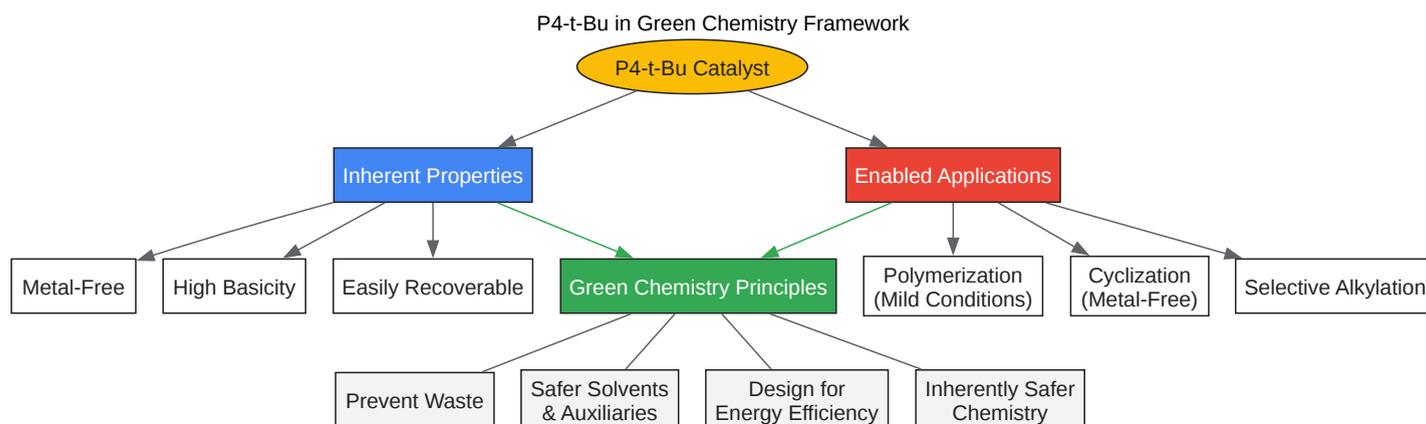
Synthesis of Benzofurans [2] [3]

This is an intramolecular cyclization of *ortho*-alkynylphenyl ethers to form benzofuran heterocycles.

- **Reaction Setup:** The *ortho*-alkynylphenyl ether substrate is treated with P4-t-Bu.
- **Catalytic Action:** P4-t-Bu facilitates the cyclization via a carbon-carbon (C–C) bond formation pathway.
- **Key Advantage:** The reaction proceeds under mild conditions without the need for transition metal catalysts, which is a significant green chemistry improvement.

Relationship of P4-t-Bu to Green Chemistry Principles

The diagram below illustrates how P4-t-Bu's properties and applications align with the core goals of Green Chemistry.



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References

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